

Triphenylstannane: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Triphenylstannane

Cat. No.: B1218745

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Triphenylstannane (C₁₈H₁₆Sn), a member of the organotin family, is a versatile reagent in organic synthesis. However, its utility is accompanied by significant health and environmental hazards. This technical guide provides an in-depth overview of the safety precautions, handling guidelines, and toxicological profile of **triphenylstannane** to ensure its safe and responsible use in a laboratory setting.

Physicochemical and Toxicological Properties

A thorough understanding of the inherent properties of **triphenylstannane** is the foundation of its safe handling. The following tables summarize key quantitative data.

Table 1: Physical and Chemical Properties of **Triphenylstannane**

Property	Value	Reference
Molecular Weight	351.03 g/mol	[1]
Appearance	Colorless solid or oil	[2][3]
Melting Point	28 °C	[4][5]
Boiling Point	156 °C at 0.15 mmHg	[1][2]
Density	1.374 g/cm ³	[1][4]
Solubility	Insoluble in water; Soluble in organic solvents like benzene and THF.[2][3]	[2][3]
Flash Point	>230 °F (>110 °C)	[4][5]

Table 2: Toxicological Data for **Triphenylstannane**

Parameter	Value	Species	Reference
LD ₅₀ (Oral)	491 mg/kg	Rat	[4]
GHS Hazard Classifications	Acute Toxicity, Oral (Category 3), Acute Toxicity, Dermal (Category 3), Acute Toxicity, Inhalation (Category 3), Hazardous to the aquatic environment, acute hazard (Category 1), Hazardous to the aquatic environment, long-term hazard (Category 1)	N/A	[6]
Exposure Limits (ACGIH)	TWA: 0.1 mg/m ³ ; STEL: 0.2 mg/m ³ (as Sn, skin)	Human	[5]

Hazard Identification and GHS Classification

Triphenylstannane is classified as a highly toxic substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following hazard statements for **triphenylstannane**[6]:

- H301: Toxic if swallowed.
- H311: Toxic in contact with skin.
- H331: Toxic if inhaled.
- H410: Very toxic to aquatic life with long lasting effects.

The primary routes of exposure are inhalation, ingestion, and skin contact.[6] Organotin compounds, including **triphenylstannane**, are known to be neurotoxic and immunotoxic.[6]

Experimental Protocols for Safe Handling

Adherence to strict experimental protocols is crucial to minimize exposure and ensure a safe working environment.

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **triphenylstannane**:

- **Gloves:** Chemical-resistant gloves (e.g., nitrile) are mandatory.
- **Eye Protection:** Safety glasses with side shields or chemical splash goggles.
- **Lab Coat:** A flame-retardant lab coat.
- **Respiratory Protection:** When handling outside of a fume hood or when generating aerosols, a NIOSH-approved respirator with an organic vapor cartridge is required.[7]

Engineering Controls

- **Fume Hood:** All work with **triphenylstannane** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- **Ventilation:** Ensure adequate general laboratory ventilation.

Handling and Storage

- **Storage:** Store **triphenylstannane** in a cool, dry, well-ventilated area, away from incompatible materials such as strong oxidizing agents.[7][8] Keep containers tightly closed.[9]
- **Transfer:** For air- and moisture-sensitive reactions, use of a Sure/Seal™ bottle and transfer via syringe and needle under an inert atmosphere (e.g., argon or nitrogen) is recommended.

Decontamination and Waste Disposal

Decontamination of Glassware:

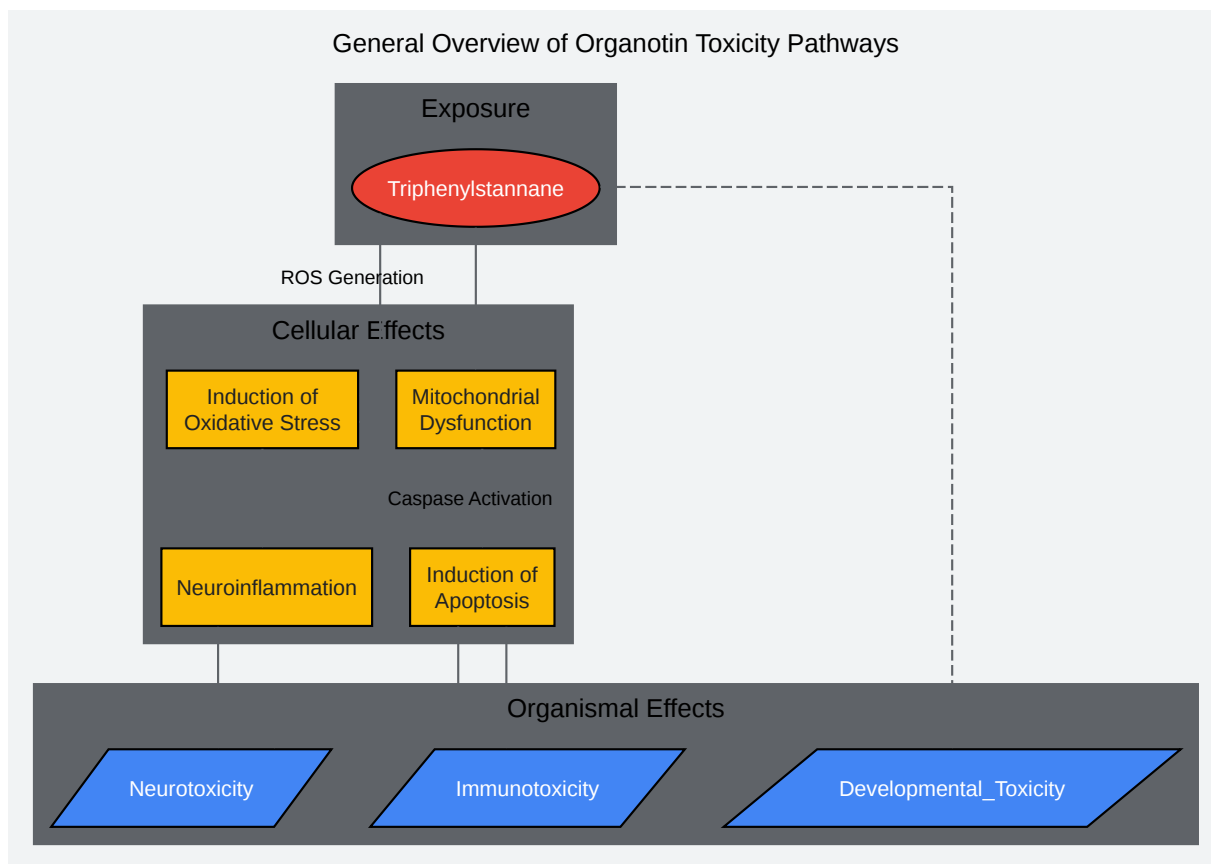
- Initial Rinse: In a fume hood, rinse the contaminated glassware multiple times with a suitable organic solvent (e.g., acetone).
- Collect Rinse: All solvent rinses must be collected in a designated hazardous waste container labeled "Organotin Waste."
- Oxidative Treatment: Immerse the rinsed glassware in a solution of 1 M sodium hydroxide in ethanol for at least 24 hours to cleave the tin-carbon bonds.
- Final Cleaning: After the soaking period, rinse the glassware thoroughly with water and then wash with soap and water.

Liquid Waste Treatment:

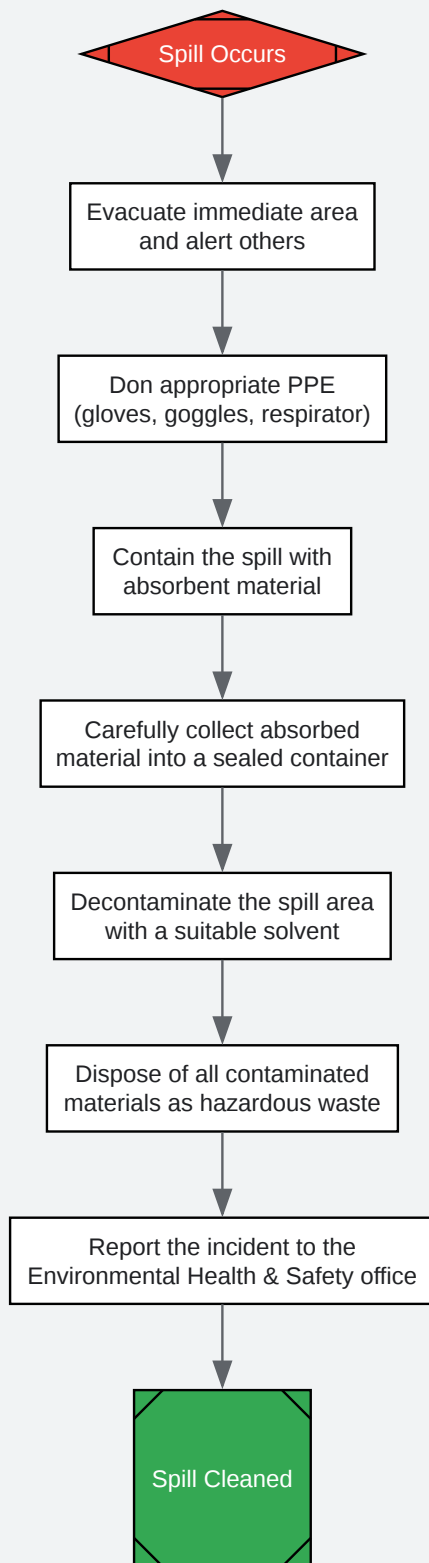
- Segregation: Collect all **triphenylstannane**-containing liquid waste in a dedicated, properly labeled container.
- Oxidation: In a fume hood, slowly add an oxidizing agent, such as calcium hypochlorite, to the waste with stirring. This will oxidize the organotin to less toxic inorganic tin compounds.
- Neutralization: After the reaction is complete, neutralize the solution to a pH between 6 and 8.
- Disposal: The treated waste must still be disposed of as hazardous waste according to institutional and local regulations.

Toxicological Mechanisms and Signaling Pathways

The toxicity of organotin compounds is complex and not fully elucidated for every compound. However, general mechanisms of toxicity have been identified. Organotins are known to induce neurotoxicity and immunotoxicity.[6] Their effects can be mediated through various pathways, including the induction of oxidative stress and apoptosis.



Triphenylstannane Spill Response Workflow

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- To cite this document: BenchChem. [Triphenylstannane: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1218745#triphenylstannane-safety-precautions-and-handling-guidelines]

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